

High-Fidelity Live-Cell STED Microscopy with SiR-Me-Tetrazine

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Compound of Interest

Compound Name: *SiR-Me-tetrazine*

Cat. No.: *B12376361*

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Precision Intracellular Labeling via Bioorthogonal Chemistry

Abstract

This application note details the protocol for utilizing **SiR-Me-tetrazine**, a cell-permeable, fluorogenic probe, for Stimulated Emission Depletion (STED) microscopy. Unlike standard immunofluorescence, which is incompatible with live-cell dynamics, or fluorescent proteins, which often lack the photon budget for super-resolution, **SiR-Me-tetrazine** leverages the stability of methyl-tetrazine and the brightness of Silicon Rhodamine (SiR). This guide focuses on the critical balance between probe stability and reaction kinetics, providing a validated workflow for labeling intracellular targets modified with trans-cyclooctene (TCO) via genetic code expansion or self-labeling tags.

Introduction: The Stability-Reactivity Nexus

Achieving sub-diffraction resolution (<50 nm) in living cells requires a fluorophore that is not only bright and photostable but also capable of reaching intracellular targets without nonspecific accumulation.

The Probe: **SiR-Me-Tetrazine**

- **Fluorophore (SiR):** A far-red dye (Ex 652 nm / Em 674 nm) that exists in a zwitterionic (fluorescent) and spirolactone (non-fluorescent) equilibrium. It turns "on" only when bound to a polar protein surface, minimizing background.
- **Warhead (Me-Tetrazine):** The methyl-substituted tetrazine is the critical differentiator. While hydrogen-substituted tetrazines (H-Tet) react faster, they degrade rapidly in physiological media (half-life <4 hours). Me-Tetrazine exhibits superior metabolic stability (half-life >48 hours), ensuring the probe survives cytoplasmic transit to label low-abundance intracellular targets effectively [1][2].

Key Advantages

Feature	Benefit for STED Microscopy
Far-Red Emission	Low phototoxicity; deep tissue penetration; compatible with 775 nm depletion lasers.
Fluorogenicity	High signal-to-noise ratio (SNR) enabling "wash-free" imaging protocols.[1]
Me-Tet Stability	Prevents probe degradation before target binding, crucial for intracellular labeling.
Small Size (<1 kDa)	Minimizes linkage error (distance between target and dye), maximizing effective resolution.

Mechanism of Action

The Bioorthogonal Reaction (IEDDA)

The labeling relies on the Inverse Electron Demand Diels-Alder (IEDDA) reaction between the methyl-tetrazine on the probe and a strained alkene (TCO) on the target protein.[2][3] This reaction is catalyst-free, irreversible, and chemically orthogonal to native cellular processes.

Fluorescence "Turn-On"

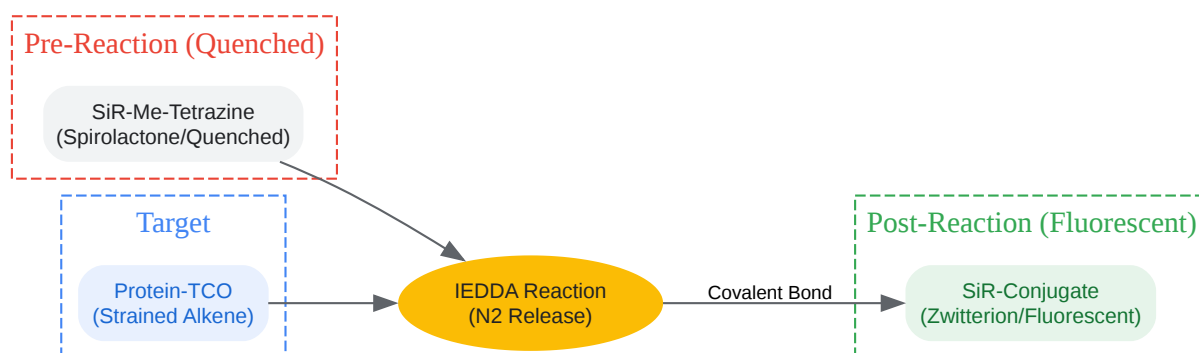
SiR-Me-tetrazine utilizes two quenching mechanisms that are relieved upon binding:

- **Spirolactone Equilibrium:** In solution, the dye adopts a hydrophobic, non-fluorescent spirolactone form. Upon binding, the local environment shifts the equilibrium to the

fluorescent zwitterion.

- **Tetrazine Quenching:** The tetrazine moiety quenches the fluorophore via Photoinduced Electron Transfer (PET) or molecular stacking. Reaction with TCO destroys the tetrazine ring, restoring fluorescence [3].

Visualized Mechanism



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Caption: Schematic of the fluorogenic IEDDA reaction. The quenched **SiR-Me-Tetrazine** reacts with the TCO-tagged protein, releasing nitrogen and forming a highly fluorescent conjugate.

Experimental Protocol

Phase 1: Preparation of TCO-Labeled Targets

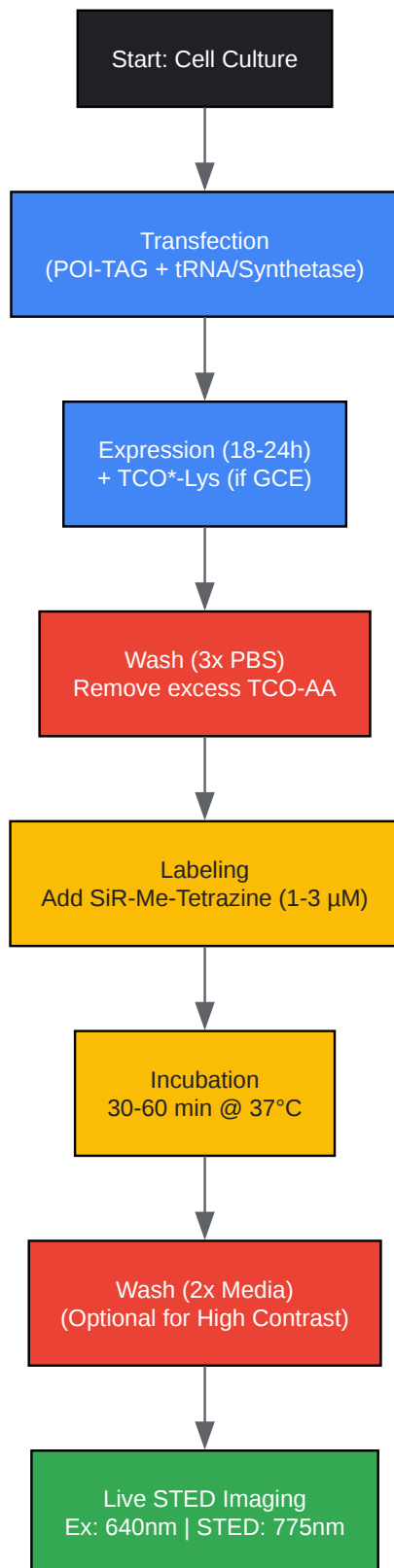
Targeting Strategy: This protocol assumes the use of Genetic Code Expansion (GCE) to incorporate a non-canonical amino acid (TCO*-Lys) or a self-labeling tag (HaloTag/SNAP-tag) loaded with a TCO ligand.

Reagents:

- **SiR-Me-tetrazine:** (Stock: 1 mM in anhydrous DMSO). Store at -20°C.
- **TCO Source:** TCO*-Lys (for GCE) or HaloTag-TCO ligand.

- Live Cell Imaging Media: FluoroBrite DMEM or equivalent, supplemented with 10% FBS.

Phase 2: Experimental Workflow



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Caption: Step-by-step workflow for intracellular labeling using **SiR-Me-tetrazine**. Note the critical wash step before labeling if using GCE to remove free TCO-amino acids.

Phase 3: Step-by-Step Procedure

1. Cell Preparation

- Seed cells (e.g., HeLa, U2OS) on high-precision #1.5H glass-bottom dishes.
- For GCE: Co-transfect the plasmid encoding the protein of interest (POI) with an amber stop codon (TAG) and the plasmid for the orthogonal tRNA/tRNA-synthetase pair (e.g., PyIRS/tRNA_CUA).
- Add TCO-Lys* (typically 100 μ M - 1 mM) to the medium at the time of transfection.
- Incubate for 18–24 hours.

2. Labeling (The Critical Step)

- Wash (GCE Only): If using GCE, wash cells 3x with fresh media to remove unincorporated TCO*-Lys. Failure to do this will result in high background as the dye reacts with free amino acid in the cytosol.
- Probe Preparation: Dilute **SiR-Me-tetrazine** stock (1 mM) into pre-warmed imaging media to a final concentration of 1–3 μ M.
 - Note: 1 μ M is sufficient for abundant targets (e.g., actin, tubulin). Use up to 3 μ M for low-abundance proteins.
- Incubation: Replace cell media with the staining solution. Incubate for 30–60 minutes at 37°C / 5% CO₂.
 - Insight: Me-Tetrazine kinetics are slower than H-Tet. Do not shorten this incubation below 30 minutes.
- Wash (Optional): While SiR is fluorogenic, washing 2x with fresh media improves STED resolution by removing the soluble pool of dye that contributes to background noise.

3. STED Imaging Parameters

Configure the microscope (e.g., Abberior, Leica, Nikon) as follows:

Parameter	Setting	Rationale
Excitation	640 nm or 650 nm	Matches SiR absorption max (652 nm).
Depletion Laser	775 nm	Optimal for SiR; avoids exciting the dye (anti-Stokes).
Gating	0.5 – 6.0 ns	Removes early photons (confocal background/scattering) and improves resolution.
Power Density	Optimized per sample	Start low to prevent phototoxicity. SiR is robust, but live cells are sensitive.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
No Signal	TCO degradation or failed expression.	Ensure TCO*-Lys was fresh. Verify transfection efficiency with a GFP control.
High Background	Free TCO-Lys remaining (GCE).	Increase washing steps before adding the dye.
High Background	Nonspecific dye uptake.	Reduce dye concentration (try 500 nM) or incubation time.
Bleaching	Depletion laser power too high.	Reduce 775 nm power; increase pixel dwell time slightly to compensate for signal.
Punctate Signal	Dye aggregation.	Sonicate the SiR-Me-Tetrazine stock or filter the working solution.

References

- Lukinavičius, G., et al. (2013).[4][5] A near-infrared fluorophore for live-cell super-resolution microscopy of cellular proteins.[4][5][6] Nature Chemistry, 5, 132–139.[4][5] [Link](#)
- Beliu, G., et al. (2019). Bioorthogonal labeling with tetrazine-dyes for super-resolution microscopy. Communications Biology, 2, 261. [Link](#)
- Carlini, L., et al. (2014). Spirochrome: A near-infrared fluorophore for live-cell super-resolution microscopy.[4][5] Journal of the American Chemical Society. [Link](#)
- Spirochrome AG. SiR-tetrazine Data Sheet. [Link](#)
- Tenova Pharma. **SiR-Me-Tetrazine** Product Information. [Link](#)

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Sources

- [1. scispace.com](https://scispace.com) [scispace.com]
- [2. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [3. Overview of Syntheses and Molecular-Design Strategies for Tetrazine-Based Fluorogenic Probes](https://mdpi.com) [mdpi.com]
- [4. spirochrome.com](https://spirochrome.com) [spirochrome.com]
- [5. tenovapharma.com](https://tenovapharma.com) [tenovapharma.com]
- [6. researchgate.net](https://researchgate.net) [researchgate.net]
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